

Technical Guide: Physicochemical Properties of N-(2-nitrophenyl)pyridin-4-amine

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Compound of Interest

Compound Name: *N*-(2-nitrophenyl)pyridin-4-amine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(2-nitrophenyl)pyridin-4-amine is a heterocyclic aromatic amine containing a pyridine ring substituted with a nitrophenyl group. This scaffold is of interest in medicinal chemistry and materials science due to the diverse biological activities and physicochemical properties exhibited by related nitropyridine derivatives. This technical guide provides a comprehensive overview of the known physicochemical properties of **N-(2-nitrophenyl)pyridin-4-amine**, a representative experimental protocol for its synthesis based on analogous compounds, and an exploration of its potential biological significance.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **N-(2-nitrophenyl)pyridin-4-amine**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ N ₃ O ₂	MOLBASE[1]
Molecular Weight	215.208 g/mol	MOLBASE[1]
Exact Mass	215.069 g/mol	MOLBASE[1]
LogP	3.3296	MOLBASE[1]
Polar Surface Area (PSA)	70.74 Å ²	MOLBASE[1]
Density	1.34 g/cm ³	MOLBASE[1]
Boiling Point	379.9 °C at 760 mmHg	MOLBASE[1]
Flash Point	183.5 °C	MOLBASE[1]
Refractive Index	1.674	MOLBASE[1]
Melting Point	Data not available	
pKa	Data not available	

Experimental Protocols

While a specific experimental protocol for the synthesis of **N-(2-nitrophenyl)pyridin-4-amine** is not readily available in the searched literature, a representative palladium-catalyzed cross-coupling reaction, the Buchwald-Hartwig amination, is a common and effective method for the synthesis of similar N-arylpyridylamines. The following protocol is adapted from the synthesis of structurally related compounds.[2][3]

Representative Synthesis: Buchwald-Hartwig Amination

This protocol describes a general method for the palladium-catalyzed C-N cross-coupling reaction between an aryl halide and an amine.

Materials:

- 4-chloropyridine hydrochloride
- 2-nitroaniline

- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Xantphos (4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene)
- Cesium carbonate (Cs_2CO_3)
- Anhydrous 1,4-Dioxane
- Nitrogen or Argon gas (inert atmosphere)

Procedure:

- To a dry reaction flask, add 4-chloropyridine hydrochloride (1.0 mmol), 2-nitroaniline (1.2 mmol), cesium carbonate (2.5 mmol), palladium(II) acetate (0.02 mmol), and Xantphos (0.04 mmol).
- Evacuate and backfill the flask with an inert gas (e.g., nitrogen or argon) three times to ensure an inert atmosphere.
- Add anhydrous and degassed 1,4-dioxane (10 mL) to the flask via syringe.
- Heat the reaction mixture to 100 °C and stir for 4-12 hours. The reaction progress should be monitored by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove solid residues.
- Concentrate the filtrate under reduced pressure.
- The crude product can be purified by flash chromatography on silica gel using an appropriate solvent system (e.g., ethyl acetate/petroleum ether) to yield the desired **N-(2-nitrophenyl)pyridin-4-amine**.

Characterization:

The structure and purity of the synthesized compound should be confirmed by analytical techniques such as:

- ^1H NMR (Nuclear Magnetic Resonance): To determine the proton chemical environment.
- ^{13}C NMR (Nuclear Magnetic Resonance): To determine the carbon skeleton.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Infrared Spectroscopy (IR): To identify functional groups.
- Melting Point Analysis: To assess purity.

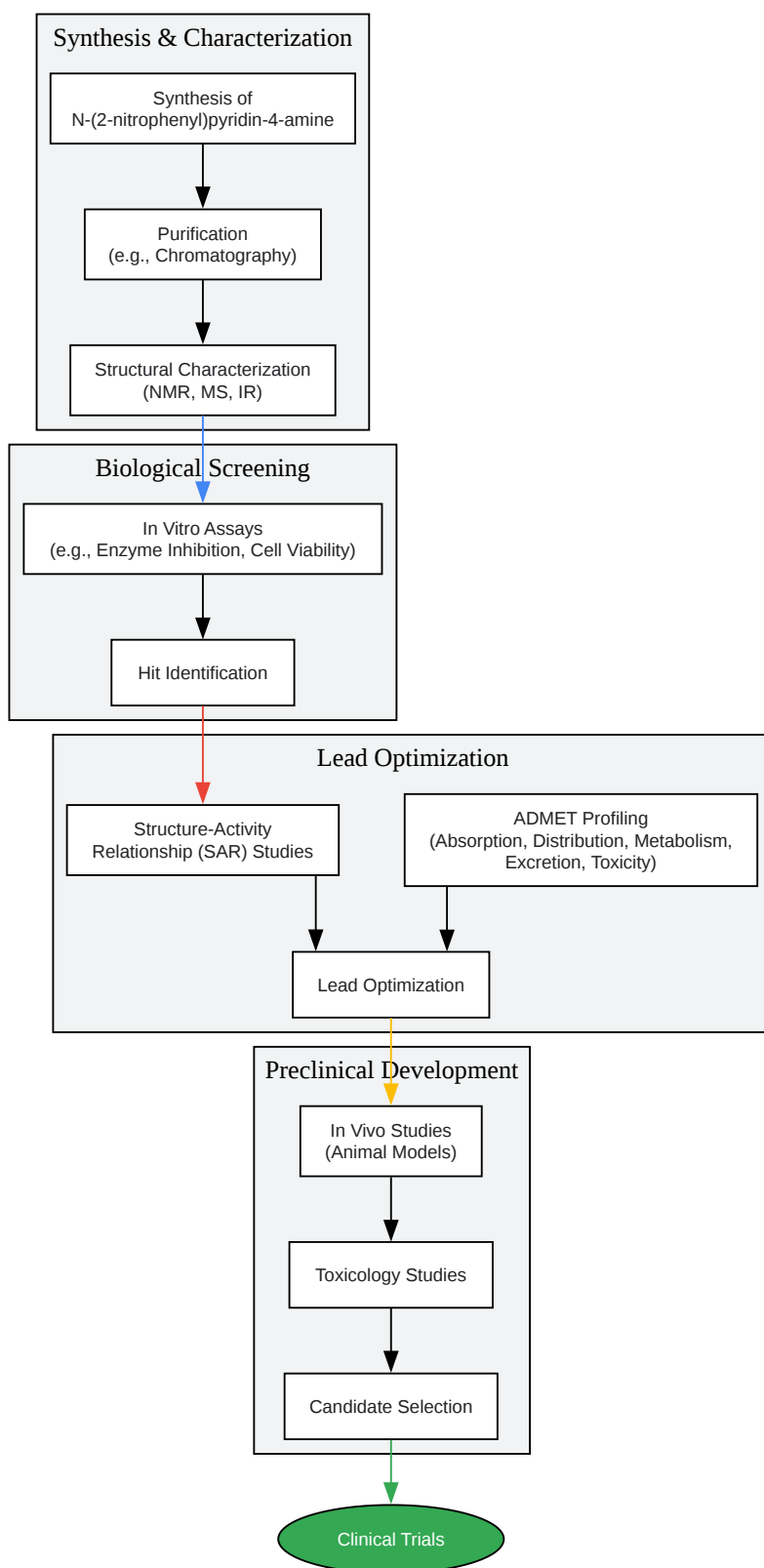
Potential Biological Significance and Signaling Pathways

Direct studies on the biological activity of **N-(2-nitrophenyl)pyridin-4-amine** are limited in the available literature. However, the broader class of nitropyridine derivatives has been extensively investigated and shown to possess a wide range of biological activities.[4][5]

Anticipated Biological Activities:

- **Anticancer Activity:** Many nitropyridine-containing compounds have demonstrated potential as anticancer agents.[6] Their mechanism of action often involves the inhibition of key signaling molecules such as protein kinases, which are crucial for cancer cell growth and proliferation.[6]
- **Antimicrobial Activity:** The nitro group is a well-known pharmacophore in antimicrobial agents.[4] Nitropyridine derivatives have shown activity against various bacterial and fungal strains.[5]
- **Kinase Inhibition:** The N-phenylpyridin-2-amine scaffold, a core structure related to the target compound, is a known "privileged structure" in medicinal chemistry and is found in numerous kinase inhibitors.[6]

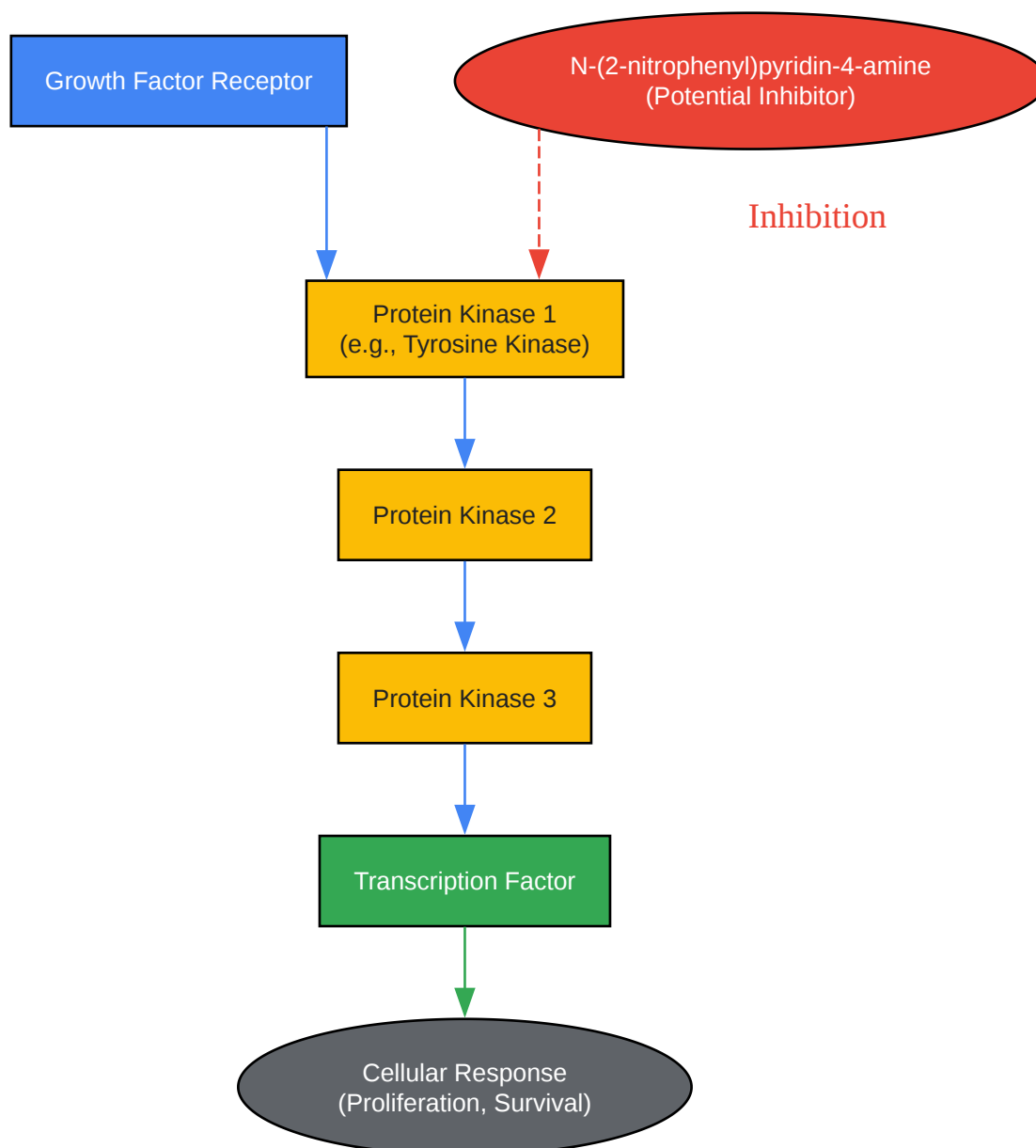
The following diagram illustrates a general workflow for the discovery and evaluation of bioactive compounds, a process that would be applicable to **N-(2-nitrophenyl)pyridin-4-amine**.



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General workflow for drug discovery and development.

Given the prevalence of kinase inhibition among related compounds, a potential signaling pathway that **N-(2-nitrophenyl)pyridin-4-amine** might modulate is the protein kinase signaling cascade.



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References

- 1. molbase.com [molbase.com]
- 2. N-(2-Methyl-4-nitrophenyl)-4-(3-pyridinyl)-2-pyrimidinamine synthesis - chemicalbook [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. benchchem.com [benchchem.com]
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